

Technical Guide: Physicochemical Properties of 2-Fluoro-5-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-5-hydroxybenzaldehyde

Cat. No.: B021085

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **2-Fluoro-5-hydroxybenzaldehyde** (CAS No. 103438-84-2), a key organic building block. This document details its melting and boiling points, provides comprehensive experimental protocols for their determination, and outlines a typical workflow for compound characterization.

Quantitative Physicochemical Data

The melting and boiling points are critical physical constants used for the identification and purity assessment of a compound. The data for **2-Fluoro-5-hydroxybenzaldehyde** are summarized below.

Property	Value	Notes
Melting Point	74-75 °C	
Boiling Point	257.6 ± 20.0 °C	Predicted value at 760 mmHg[1][2]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in a laboratory setting. Below are detailed standard operating procedures for these measurements.

Melting Point Determination (Capillary Method)

This method is based on observing the temperature range over which a small sample of the solid compound transitions into a liquid state.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for grinding crystals)
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the sample of **2-Fluoro-5-hydroxybenzaldehyde** is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
- Capillary Tube Loading: Invert a capillary tube and press the open end into the powdered sample. A small amount of the compound will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down. Repeat until the packed sample is approximately 1-2 mm high.[3]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.[4]
- Measurement:
 - Rapid Heating (Optional): For an unknown compound, first heat the sample rapidly to get an approximate melting range. Allow the apparatus to cool before proceeding.
 - Accurate Determination: Heat the block at a slow, steady rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[4]

- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely melted (T2). The melting point is reported as the range T1-T2.[\[3\]](#) For a pure compound, this range should be narrow (typically 0.5-1.0 °C).

Boiling Point Determination (Capillary Method)

This micro-method is suitable for small quantities of liquid and is based on the principle that the boiling point is reached when the vapor pressure of the liquid equals the external atmospheric pressure.

Apparatus:

- Thiele tube or a melting point apparatus with a boiling point setup
- Small test tube (fusion tube)
- Glass capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil (for Thiele tube)

Procedure:

- Sample Preparation: Add a few drops of the liquid sample into a small test tube.
- Capillary Inversion: Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[\[5\]](#)
- Apparatus Assembly: Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath (like a Thiele tube filled with mineral oil or an aluminum block). Heat the apparatus gently and slowly.[\[5\]](#)[\[6\]](#)

- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue gentle heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[5\]](#)
- Data Recording: Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. [\[7\]](#) This is the point where the external pressure equals the vapor pressure of the liquid.

Compound Characterization Workflow

The following diagram illustrates a standard logical workflow for the identification and characterization of a known chemical compound like **2-Fluoro-5-hydroxybenzaldehyde** in a research setting.

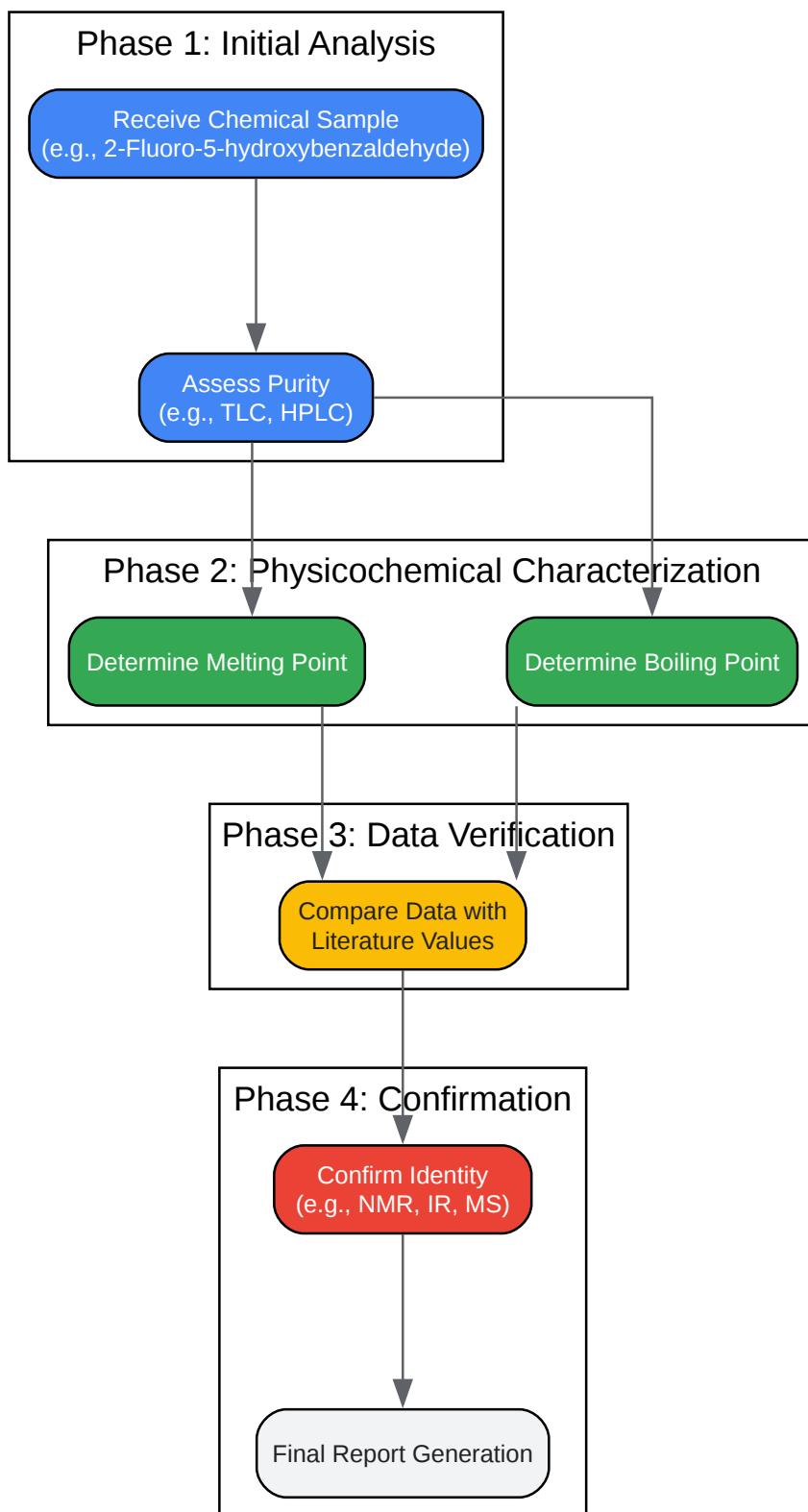
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Fig. 1: Workflow for Chemical Compound Identification.

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